

Safe Disposal of VO-Ohpic Trihydrate: A Procedural Guide

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780494

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential information for the safe disposal of **VO-Ohpic trihydrate**, a potent inhibitor of PTEN (phosphatase and tensin homolog). Adherence to these procedures is vital to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Safety Precautions

VO-Ohpic trihydrate presents several health hazards that necessitate careful handling. According to its Safety Data Sheet (SDS), the compound is classified with the following hazards^[1]:

- Acute oral toxicity (Category 4): Harmful if swallowed.
- Skin corrosion/irritation (Category 2): Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation.

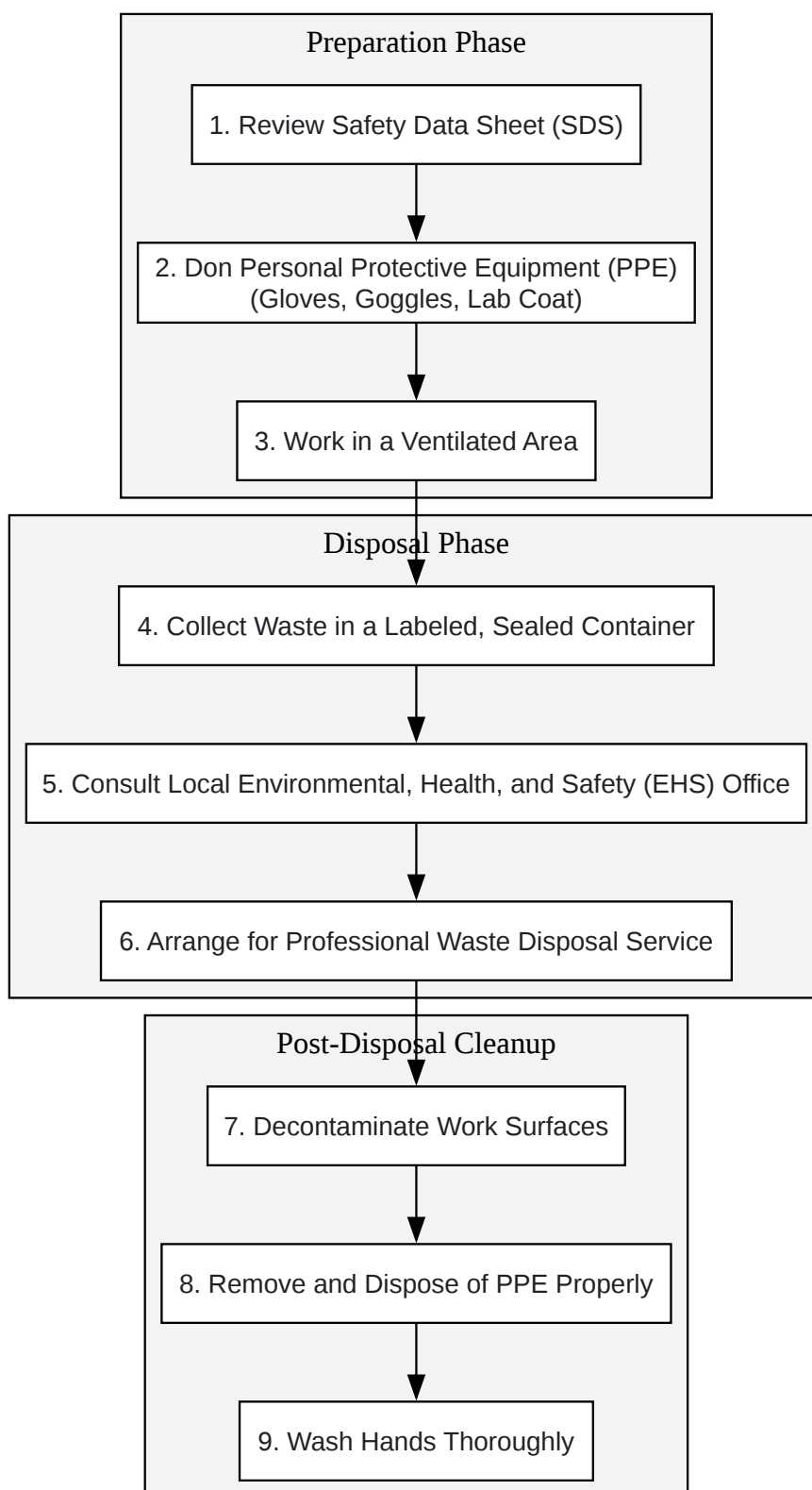
Before beginning any disposal procedure, it is imperative to wear appropriate personal protective equipment (PPE). This includes, but is not limited to, safety goggles with side-shields, protective gloves, and impervious clothing[1]. All handling should be conducted in a well-ventilated area or outdoors to avoid inhalation of dust or fumes[1]. An accessible safety shower and eye wash station are essential engineering controls[1].

Quantitative Hazard Summary

Hazard Classification	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Step-by-Step Disposal Protocol

The disposal of **VO-Ohpic trihydrate** must be carried out in accordance with local, state, and federal regulations. The following is a general procedural workflow for the safe disposal of this compound.



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Figure 1. Workflow for the safe disposal of **VO-Ohpic trihydrate**.

Experimental Protocol for Disposal:

- Review Safety Data Sheet (SDS): Before handling, thoroughly review the SDS for **VO-Ohpic trihydrate** to be fully aware of its hazards and safety precautions[1].
- Don Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat[1].
- Work in a Ventilated Area: Conduct all disposal procedures in a well-ventilated fume hood or other designated area to minimize inhalation exposure[1].
- Collect Waste: Carefully collect any waste material, including empty containers and contaminated items, into a designated and clearly labeled hazardous waste container. Ensure the container is properly sealed.
- Consult Local Regulations: The primary directive for disposal is to act in accordance with local regulations[1]. Contact your institution's Environmental, Health, and Safety (EHS) office for specific guidance on chemical waste disposal.
- Arrange for Professional Disposal: Do not dispose of **VO-Ohpic trihydrate** down the drain or in regular trash. Waste must be handled by a licensed professional hazardous waste disposal service.
- Decontaminate: Thoroughly decontaminate all work surfaces and equipment used during the disposal process.
- Properly Remove PPE: Remove and dispose of contaminated PPE as hazardous waste.
- Personal Hygiene: Wash hands thoroughly with soap and water after completing the disposal procedure[1].

By adhering to these safety protocols and procedural steps, laboratory personnel can ensure the safe and compliant disposal of **VO-Ohpic trihydrate**, thereby protecting themselves, their colleagues, and the environment.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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